

Sissotrin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Sissotrin*

Cat. No.: *B208393*

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Abstract

Sissotrin, a naturally occurring isoflavonoid glycoside, has garnered interest within the scientific community for its potential biological activities. As the 7-O-glucoside of Biochanin A, its properties are intrinsically linked to its aglycone, yet it possesses distinct chemical and physiological characteristics. This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of **Sissotrin**. It is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource of available data, experimental methodologies, and an exploration of related signaling pathways.

Chemical Structure and Physicochemical Properties

Sissotrin, also known as Biochanin A 7-O- β -D-glucopyranoside, is classified as a flavonoid.^[1] Its structure consists of the isoflavone Biochanin A linked to a glucose molecule at the 7-carbon position via a glycosidic bond.

Chemical Identifiers

Property	Value	Reference
IUPAC Name	5-hydroxy-3-(4-methoxyphenyl)-7-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one	[1][2]
Synonyms	Sissotrine, Biochanin A 7-glucoside, 5-Hydroxyl ononin	[3][4]
CAS Number	5928-26-7	[5]
Molecular Formula	C22H22O10	[5]
Canonical SMILES	<chem>COC1=CC=C(C=C1)C2=COC3=CC(=CC(=C3C2=O)O)OC4C(C(C(C(O4)CO)O)O)O</chem>	[2]

Physicochemical Data

Property	Value	Reference
Molecular Weight	446.4 g/mol	[5]
Appearance	Yellow powder	[6]
Melting Point	223 - 224.5 °C	[3]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[6]

Biological and Pharmacological Properties

Research into the specific biological and pharmacological effects of **Sissotrin** is ongoing. The available literature suggests potential activities in antimicrobial and antioxidant domains, as well as an influence on glucose metabolism. Much of the in-depth mechanistic understanding is derived from studies on its aglycone, Biochanin A.

Antimicrobial Activity

Sissotrin has demonstrated potent antimicrobial properties.^{[4][5]} It is reported to be active against yeasts, as well as Gram-positive and Gram-negative bacteria, with Minimum Inhibitory Concentrations (MICs) in the range of 32-256 µg/mL.^{[4][5]}

The following is a generalized protocol for determining the Minimum Inhibitory Concentration (MIC) of a compound like **Sissotrin** against bacteria.

- **Preparation of Inoculum:** A fresh culture of the test microorganism is grown on an appropriate medium. The culture is then diluted in sterile broth to achieve a standardized concentration, typically adjusted to a 0.5 McFarland standard.
- **Preparation of **Sissotrin** Dilutions:** A stock solution of **Sissotrin** is prepared in a suitable solvent (e.g., DMSO). Serial two-fold dilutions of the stock solution are then made in a 96-well microtiter plate with broth to achieve the desired concentration range.
- **Inoculation:** Each well containing the diluted **Sissotrin** is inoculated with the standardized microbial suspension.
- **Controls:** Positive controls (broth with inoculum, no **Sissotrin**) and negative controls (broth only) are included on each plate.
- **Incubation:** The microtiter plates are incubated at an appropriate temperature (e.g., 37°C) for 16-24 hours.
- **Determination of MIC:** The MIC is determined as the lowest concentration of **Sissotrin** that completely inhibits visible growth of the microorganism. Growth can be assessed visually or by using a growth indicator dye like resazurin.

Antioxidant Activity

As a flavonoid, **Sissotrin** is expected to possess antioxidant properties. While specific IC₅₀ values for **Sissotrin** are not widely reported in the readily available literature, the antioxidant potential of isoflavones is well-documented.

This protocol describes a common method for evaluating the in vitro antioxidant activity of a compound.

- **Preparation of DPPH Solution:** A stock solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) is prepared in methanol or ethanol to a concentration of approximately 0.1 mM.
- **Preparation of *Sissotrin* Samples:** A stock solution of *Sissotrin* is prepared and serially diluted to obtain a range of concentrations.
- **Reaction Mixture:** In a 96-well plate or spectrophotometer cuvettes, a fixed volume of the DPPH solution is added to each of the *Sissotrin* dilutions.
- **Incubation:** The reaction mixtures are incubated in the dark at room temperature for a specified period, typically 30 minutes.
- **Absorbance Measurement:** The absorbance of each solution is measured at the wavelength of maximum absorbance for DPPH (approximately 517 nm).
- **Calculation of Scavenging Activity:** The percentage of DPPH radical scavenging activity is calculated using the following formula: % Scavenging = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$ where A_{control} is the absorbance of the DPPH solution without the sample, and A_{sample} is the absorbance of the DPPH solution with the *Sissotrin* sample.
- **IC50 Determination:** The IC50 value, which is the concentration of the sample required to scavenge 50% of the DPPH radicals, is determined by plotting the percentage of scavenging activity against the sample concentrations.

Effect on Glucose Metabolism

A study investigating the components of *Pterospartum tridentatum* found that *Sissotrin*, when administered to rats at a dose of 100 mg/kg, impaired glucose tolerance in an oral glucose tolerance test. This is in contrast to another flavonoid, isoquercitrin, from the same plant which showed an antihyperglycemic effect.

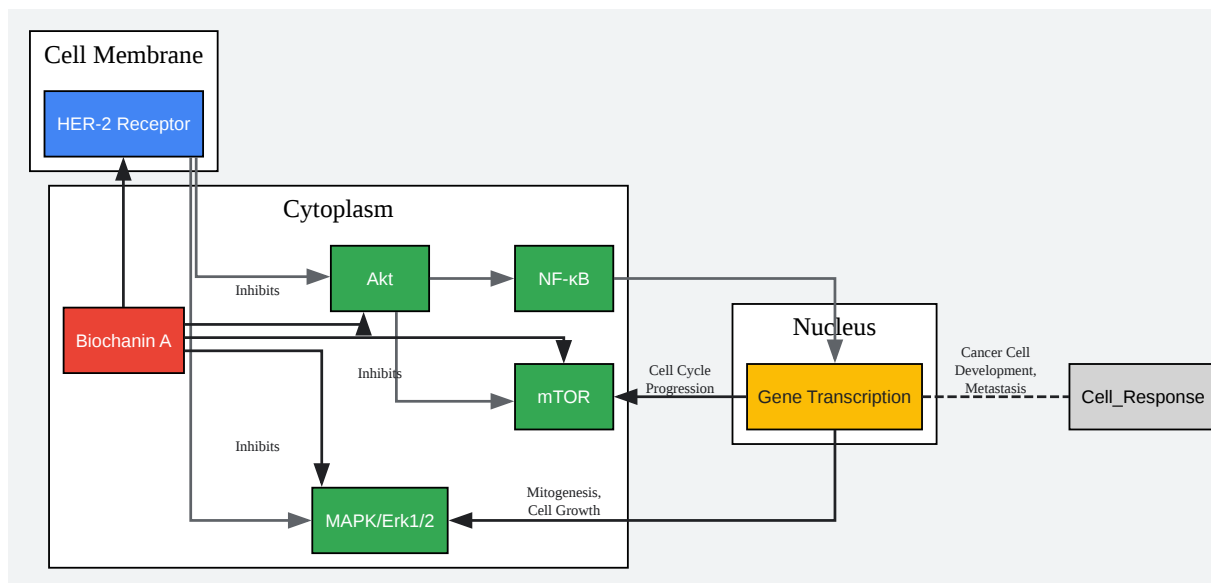
The following is a general outline of an OGTT protocol in a rodent model.

- **Animal Acclimatization and Fasting:** Wistar rats are acclimatized to the laboratory conditions. Prior to the test, the animals are fasted overnight (typically 12-16 hours) with free access to water.

- **Baseline Blood Glucose Measurement:** A baseline blood sample is collected from the tail vein to measure the fasting blood glucose level.
- **Administration of **Sissotrin**:** **Sissotrin**, suspended in a suitable vehicle, is administered orally by gavage at a predetermined dose (e.g., 100 mg/kg body weight).
- **Glucose Challenge:** After a specific time following the administration of the test compound (e.g., 30 minutes), a glucose solution (e.g., 2 g/kg body weight) is administered orally.
- **Blood Glucose Monitoring:** Blood samples are collected from the tail vein at various time points after the glucose challenge (e.g., 30, 60, 90, and 120 minutes).
- **Data Analysis:** Blood glucose levels at each time point are measured using a glucometer. The data is plotted as blood glucose concentration versus time, and the area under the curve (AUC) is calculated to assess glucose tolerance. An increased AUC in the **Sissotrin**-treated group compared to the control group indicates impaired glucose tolerance.

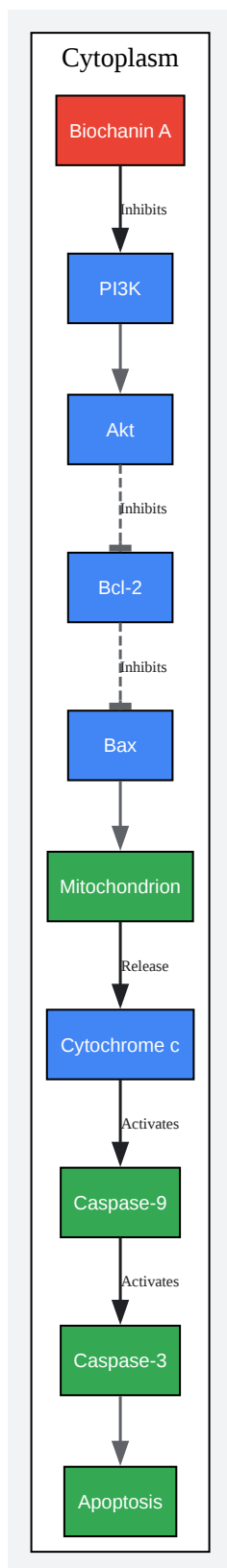
Signaling Pathways (Inferred from Biochanin A)

Direct research on the specific signaling pathways modulated by **Sissotrin** is limited. However, extensive research on its aglycone, Biochanin A, provides valuable insights into the potential mechanisms of action. It is important to note that the glycosylation of **Sissotrin** may affect its bioavailability, metabolism, and ultimately, its interaction with cellular targets. The following diagrams illustrate signaling pathways known to be influenced by Biochanin A.



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Figure 1: Postulated inhibitory effects of Biochanin A on HER-2 signaling pathways in cancer cells.



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Figure 2: Proposed mechanism of Biochanin A-induced apoptosis via the mitochondrial pathway.

Conclusion and Future Directions

Sissotrin is an isoflavonoid with demonstrated antimicrobial activity and an observed effect on glucose metabolism. While its structural relationship to Biochanin A provides a foundation for understanding its potential biological activities, further research is imperative to delineate the specific mechanisms of action of **Sissotrin** itself. Future studies should focus on obtaining precise quantitative data for its antioxidant and antimicrobial properties against a broader range of organisms. Elucidating the signaling pathways directly modulated by **Sissotrin**, as opposed to its aglycone, will be crucial for determining its therapeutic potential. The contrasting effects of **Sissotrin** and isoquercitrin on glucose tolerance also warrant further investigation to understand the structure-activity relationships that govern the metabolic effects of flavonoids. This technical guide serves as a foundational resource to encourage and inform such future research endeavors.

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References

- 1. dpph assay ic50: Topics by Science.gov [science.gov]
- 2. researchgate.net [researchgate.net]
- 3. Mechanisms Behind the Pharmacological Application... | F1000Research [f1000research.com]
- 4. Biochanin A Induces Apoptosis in MCF-7 Breast Cancer Cells through Mitochondrial Pathway and Pi3K/AKT Inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Biochanin A Modulates Cell Viability, Invasion, and Growth Promoting Signaling Pathways in HER-2-Positive Breast Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]

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